

Application Notes and Protocols: Preparation of MRE-269 Stock Solution in DMSO

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of MRE-269, a selective IP receptor agonist and the active metabolite of selexipag.[1][2][3][4] The primary solvent discussed is dimethyl sulfoxide (DMSO), a common solvent for in vitro studies. Adherence to this protocol will ensure the accurate and reproducible preparation of MRE-269 for experimental use.

Introduction

MRE-269, also known as ACT-333679, is a potent and selective agonist for the prostacyclin (IP) receptor.[4] It is the active metabolite of the approved drug selexipag, used in the treatment of pulmonary arterial hypertension.[3][4] Accurate preparation of MRE-269 stock solutions is critical for obtaining reliable and reproducible results in preclinical research and drug development. This document outlines the necessary materials, safety precautions, and a step-by-step protocol for dissolving MRE-269 in DMSO to a desired concentration.

MRE-269 Chemical Properties

A summary of the key chemical properties of **MRE-269** is provided in the table below. This information is essential for calculating the required mass of the compound for a desired stock solution concentration.



Property	Value	Source
Molecular Formula	C25H29N3O3	[1][2]
Molecular Weight	419.52 g/mol	[1][5][6]
CAS Number	475085-57-5	[1][2][3]
Appearance	Solid, Light yellow to yellow powder	[1]

Solubility in DMSO

MRE-269 exhibits good solubility in DMSO. However, the reported solubility values vary across different suppliers. It is crucial to consult the manufacturer's certificate of analysis for the specific batch of **MRE-269** being used. Sonication may be recommended to aid dissolution.[7]

Solvent	Reported Solubility
DMSO	12 mg/mL
DMSO	50 mg/mL[1]
DMSO	55 mg/mL (131.1 mM)[7]

Experimental Protocol: Preparation of a 10 mM MRE-269 Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of MRE-269 in DMSO.

Materials

- MRE-269 powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- · Calibrated analytical balance
- Sterile microcentrifuge tubes or vials



- Sterile, disposable pipette tips
- Vortex mixer
- · (Optional) Sonicator

Safety Precautions

- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Consult the Safety Data Sheet (SDS) for MRE-269 and DMSO before handling.

Step-by-Step Procedure

- Calculate the required mass of MRE-269:
 - To prepare 1 mL of a 10 mM stock solution, the required mass can be calculated using the following formula:
 - Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight (g/mol) x
 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L x 0.001 L x 419.52 g/mol x 1000 mg/g = 4.1952 mg
 - Accurately weigh out approximately 4.2 mg of MRE-269 powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube. Record the exact weight.
- Calculate the required volume of DMSO:
 - Based on the actual mass of MRE-269 weighed, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - Volume (μ L) = [Mass (mg) / Molecular Weight (g/mol)] / Desired Concentration (M) x 1,000,000 (μ L/L)

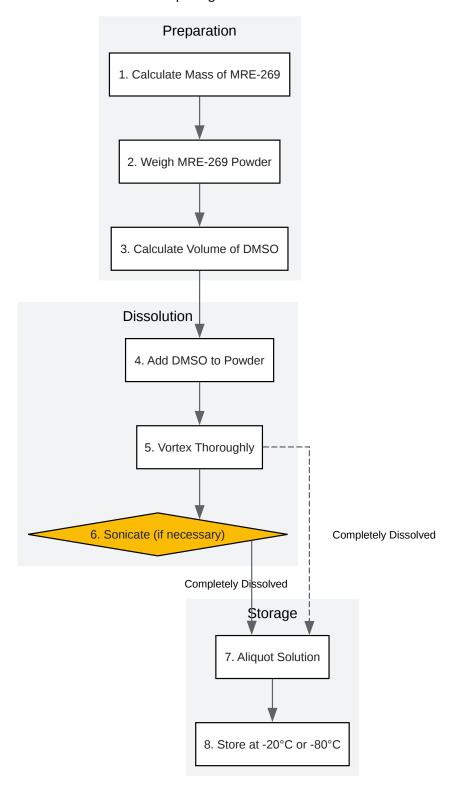


- For example, if 4.2 mg was weighed: Volume (μ L) = [4.2 mg / 419.52 g/mol] / 0.010 mol/L x 1,000,000 μ L/L ≈ 1001.1 μ L
- Dissolve MRE-269 in DMSO:
 - Add the calculated volume of DMSO to the microcentrifuge tube containing the MRE-269 powder.
 - Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.
- Storage of the Stock Solution:
 - Once fully dissolved, the stock solution can be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C.
 - For storage at -20°C, it is recommended to use the solution within 1 month.[8]
 - For storage at -80°C, the solution can be stable for up to 6 months.[8]

Diagrams



Workflow for Preparing MRE-269 Stock Solution

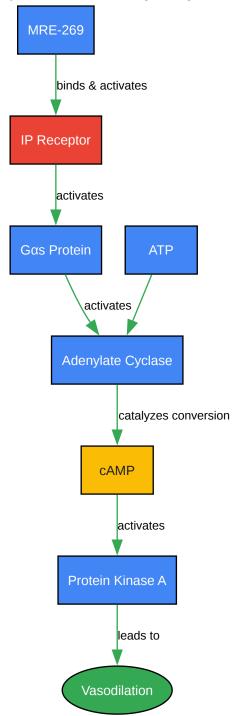


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Caption: Workflow for preparing MRE-269 stock solution.



Simplified MRE-269 Signaling Pathway



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Caption: Simplified MRE-269 signaling pathway.



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